

Essential Safety and Logistics for Handling 5-Phenylvaleric Acid

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Compound of Interest

Compound Name: 5-Phenylvaleric acid

Cat. No.: B181589

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This guide provides critical safety and logistical information for the handling and disposal of **5-Phenylvaleric acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification

5-Phenylvaleric acid is classified as a hazardous substance with the following potential health effects^[1]:

- Skin Irritation: Causes skin irritation^[1].
- Eye Irritation: Causes serious eye irritation^[1].
- Respiratory Irritation: May cause respiratory irritation^[1].

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **5-Phenylvaleric acid**^[1]:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Hand Protection: Wear appropriate protective gloves to prevent skin contact.

- **Body Protection:** Wear protective clothing to prevent skin exposure.
- **Respiratory Protection:** In case of insufficient ventilation, use a NIOSH-approved N95 respirator or equivalent.

Operational Plan: Step-by-Step Handling and Storage

Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.
- Locate and verify the functionality of the nearest safety shower and eyewash station.
- Gather all necessary PPE and ensure it is in good condition.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Avoid contact with skin and eyes.

Storage:

- Store in a well-ventilated place and keep the container tightly closed.
- Store in a dry, cool place. The recommended storage temperature for the powder is -20°C for up to 3 years.
- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for 1 year or -20°C for 1 month.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

- **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.
- **Skin Contact:** Take off contaminated clothing immediately. Wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.
- **Ingestion:** Clean the mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

Disposal Plan

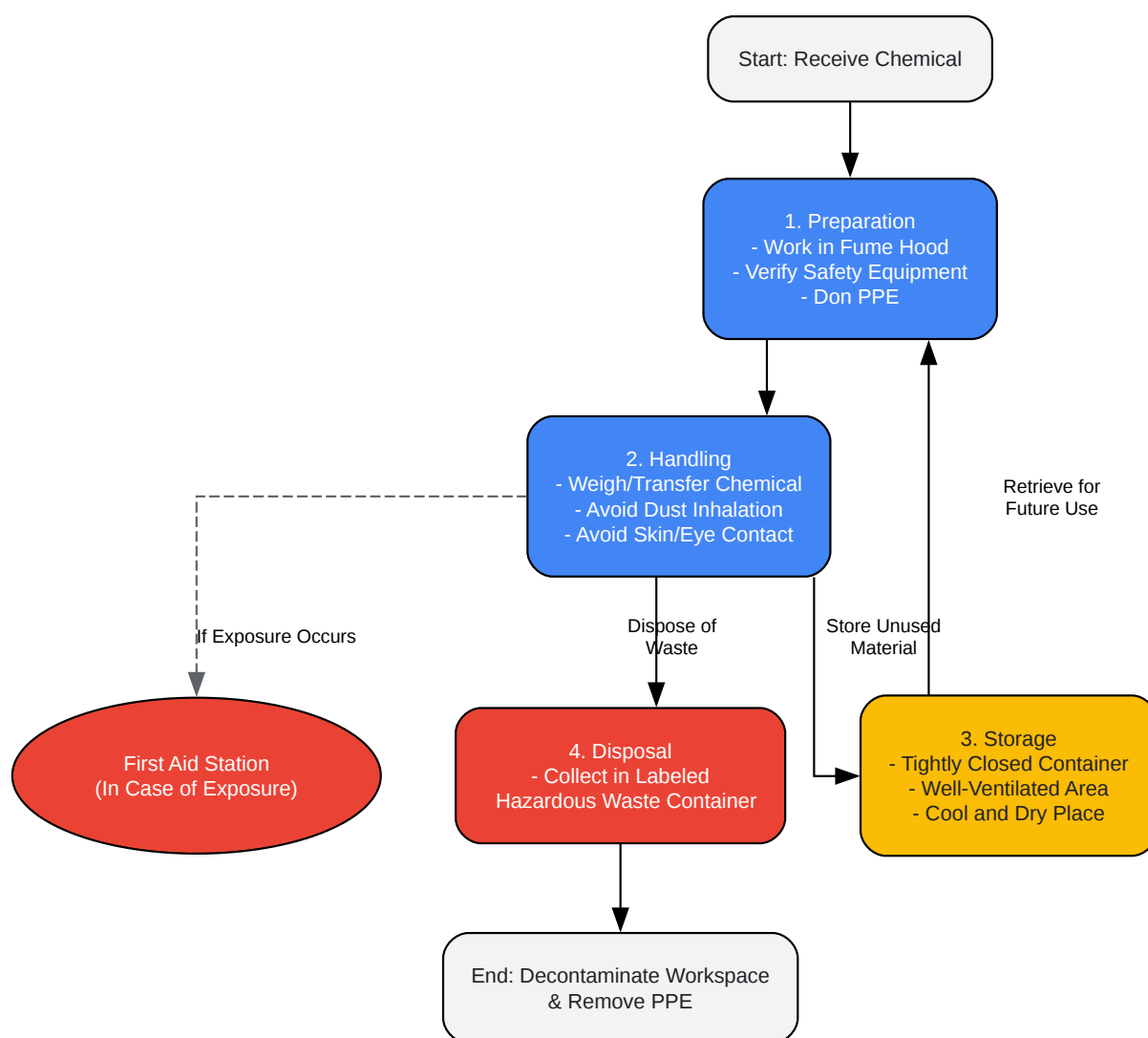
5-Phenylvaleric acid and its container must be disposed of as hazardous waste. Follow these steps for proper disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Waste is classified as hazardous and should be disposed of in accordance with European Directives on waste and hazardous waste, as well as local regulations.
- Do not release into the environment or flush into the sewer system.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	
Molecular Weight	178.23 g/mol	
Appearance	White to yellow powder or crystals	
Melting Point	58-60 °C	
Boiling Point	177-178 °C at 13 mmHg	
Purity	≥99%	

Experimental Workflow for Safe Handling of 5-Phenylvaleric Acid



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Caption: Workflow for the safe handling of **5-Phenylvaleric acid**.

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References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
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